

synthesis of 4,4'-Dibenzoylquinone Dioxime from p-benzoquinone dioxime

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Compound of Interest

Compound Name: **4,4'-Dibenzoylquinone Dioxime**

Cat. No.: **B089547**

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An In-depth Technical Guide to the Synthesis of **4,4'-Dibenzoylquinone Dioxime** from p-Benzoquinone Dioxime

Authored for Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive examination of the synthesis of **4,4'-Dibenzoylquinone Dioxime**, a specialty chemical with significant applications as a vulcanizing agent and crosslinking agent.^[1] Starting from the readily available precursor, p-benzoquinone dioxime, this document elucidates the mechanistic underpinnings of the synthesis, provides a detailed, field-tested experimental protocol, and discusses critical process parameters. The synthesis involves a robust O-acylation reaction, where the oxime functionalities of p-benzoquinone dioxime are benzoylated using benzoyl chloride in the presence of a tertiary amine base. This guide emphasizes the causality behind experimental choices, ensuring a reproducible and scalable process.

Introduction: The Significance of Benzoyl Moiety Introduction

p-Benzoquinone dioxime is an established vulcanizing agent for various rubbers, including butyl, natural, and styrene-butadiene types.^{[2][3]} It is known for facilitating rapid vulcanization and imparting high tensile strength to the resulting material.^[2] However, its relatively low critical

temperature can lead to scorching, an undesirable premature vulcanization during processing.

[2]

The synthesis of **4,4'-Dibenzoylquinone Dioxime** addresses this limitation. By introducing benzoyl groups onto the oxime functionalities, the molecule's reactivity is moderated. This structural modification enhances the scorch retardance, making it a safer and more controllable agent for applications requiring high-temperature processing, such as in tire-curing bags and heat-resistant gaskets.[1][4] Beyond polymer chemistry, the unique structure of **4,4'-Dibenzoylquinone Dioxime** makes it a subject of interest in medicinal chemistry, where it has been investigated for its potential to inhibit cancer cell proliferation by targeting key enzymes and triggering apoptosis.[5]

Physicochemical Properties of Key Reagents

A clear understanding of the physical and chemical properties of the starting material and the final product is fundamental to process design and safety.

Property	p-Benzoquinone Dioxime	4,4'-Dibenzoylquinone Dioxime
Synonyms	1,4-Benzoquinone dioxime, PBQD, GMF	Dibenzoyl-p-quinone dioxime, DGM
CAS Number	105-11-3[3]	120-52-5[6]
Molecular Formula	C ₆ H ₆ N ₂ O ₂ [3]	C ₂₀ H ₁₄ N ₂ O ₄ [6]
Molecular Weight	138.13 g/mol [3]	346.34 g/mol [6]
Appearance	Brown crystalline powder[3]	Light gray to brown/black powder
Solubility	Soluble in ethanol, slightly in acetone; insoluble in water, benzene[3]	Sparingly soluble in water; dissolves in organic solvents like ethanol and acetone[7]

The Synthesis Pathway: A Mechanistic Perspective

The conversion of p-benzoquinone dioxime to its dibenzoyl derivative is a classic O-acylation reaction. The process involves the reaction of the two nucleophilic oxime hydroxyl groups with the electrophilic carbonyl carbon of benzoyl chloride.

Core Reaction Scheme

p-Benzoquinone Dioxime
(C₆H₆N₂O₂)

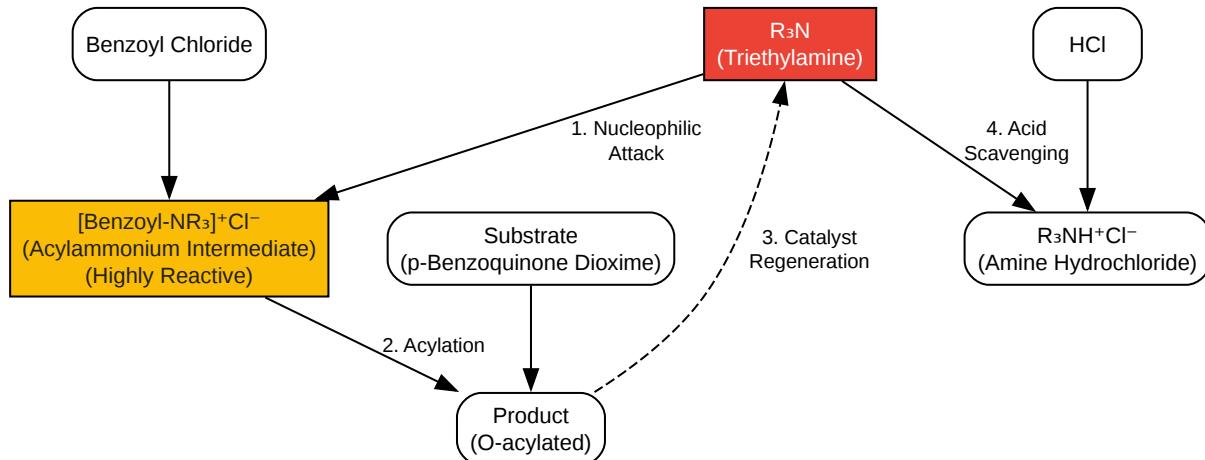
Benzoyl Chloride (x2)
(C₇H₅ClO)

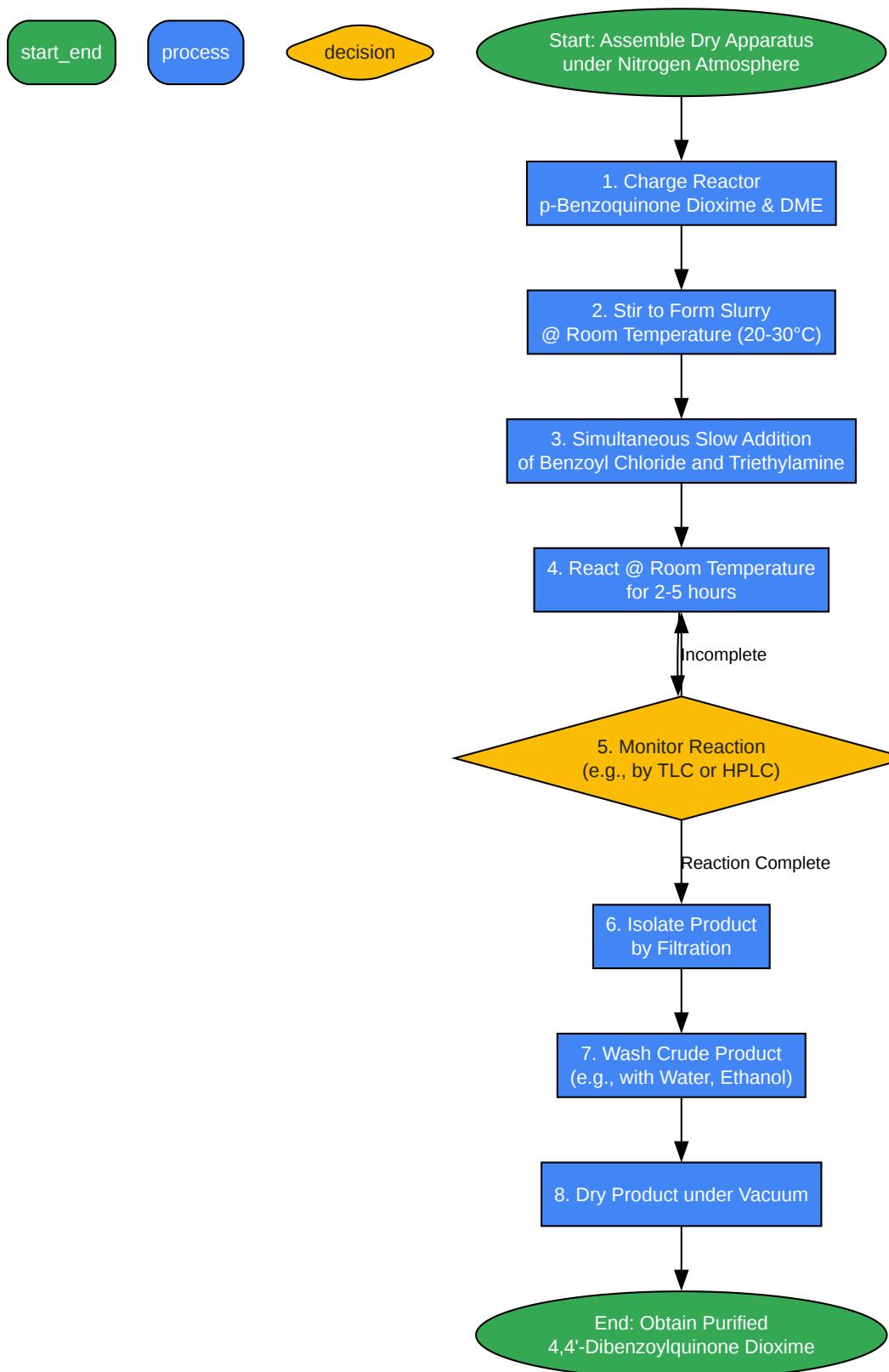
Tertiary Amine
(e.g., Triethylamine)
Solvent
(Dimethoxyethane)

Room Temp
(20-30°C)

4,4'-Dibenzoylquinone Dioxime
(C₂₀H₁₄N₂O₄)

HCl (x2)





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